

# physical properties of 1,19-Eicosadiene

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## Compound of Interest

Compound Name: 1,19-Eicosadiene

Cat. No.: B081346

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An In-depth Technical Guide to the Physical Properties of **1,19-Eicosadiene**

## Introduction

**1,19-Eicosadiene** (CAS No: 14811-95-1) is a long-chain diolefin with the molecular formula  $C_{20}H_{38}$ .<sup>[1][2][3]</sup> This unsaturated hydrocarbon features two terminal double bonds, making it a valuable bifunctional molecule in organic synthesis and polymer science.<sup>[4]</sup> Its presence has been identified in various natural sources, including certain plants and microalgae, suggesting its involvement in lipid metabolic pathways.<sup>[4]</sup> This guide provides a comprehensive overview of the core physical properties of **1,19-eicosadiene**, intended for researchers, scientists, and professionals in drug development and materials science.

## Core Physical and Chemical Properties

The physical characteristics of **1,19-eicosadiene** are foundational to its application and handling. These properties have been determined through various experimental and computational methods.

Property	Value	Source
Molecular Formula	C <sub>20</sub> H <sub>38</sub>	[1][2][3][5]
Molecular Weight	278.52 g/mol	[1][2][4][6][7]
Melting Point	24.5 °C (297.7 K)	[1][4][6]
Boiling Point	348.7 °C at 760 mmHg	[1][4]
Density	0.798 g/cm <sup>3</sup>	[1][4]
Flash Point	145.5 °C	[1][4]
Refractive Index	1.452	[1]
Vapor Pressure	9.97E-05 mmHg at 25°C	[1]
Octanol/Water Partition Coefficient (LogP)	7.600	[1][6]
Water Solubility (log <sub>10</sub> WS in mol/l)	-7.90	[6][8]
Standard Non-polar Kovats Retention Index	1985	[2][9]

## General Characteristics of Alkenes

As an alkene, the physical properties of **1,19-eicosadiene** are consistent with general trends observed for this class of hydrocarbons. Alkenes are typically non-polar compounds, leading to their insolubility in water and good solubility in non-polar organic solvents like benzene.[10][11][12] Their boiling and melting points generally increase with the number of carbon atoms due to stronger intermolecular London dispersion forces.[10][11][12][13] As a C<sub>20</sub> hydrocarbon, **1,19-eicosadiene** is a solid at room temperature, which aligns with the trend that alkenes with more than 18 carbon atoms are solids.[10][11]

## Experimental Protocols

While specific experimental procedures for **1,19-eicosadiene** are not detailed in the provided search results, a general workflow for the characterization of a long-chain alkene can be

described.

## 1. Determination of Purity and Identification via Gas Chromatography-Mass Spectrometry (GC-MS):

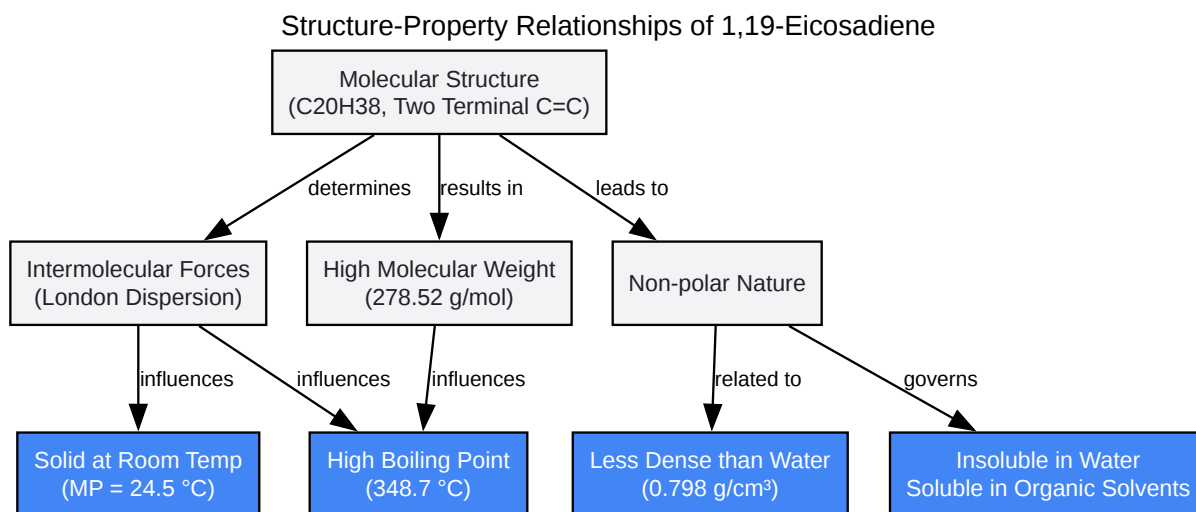
- Objective: To separate the compound from a mixture and confirm its identity and purity.
- Sample Preparation: A dilute solution of the **1,19-eicosadiene** sample is prepared in a volatile organic solvent (e.g., hexane or dichloromethane).
- Instrumentation: A gas chromatograph equipped with a mass spectrometer detector is used. A non-polar capillary column (e.g., Ultra-ALLOY-5) is typically employed for separating hydrocarbons.[9]
- Method:
  - A small volume of the prepared sample is injected into the heated GC inlet, where it is vaporized.
  - An inert carrier gas (e.g., helium) transports the vaporized sample onto the capillary column.
  - The column temperature is gradually increased (a temperature ramp) to facilitate the separation of components based on their boiling points and interactions with the column's stationary phase.[9] For **1,19-eicosadiene**, a ramp from 40°C to 320°C might be used.[9]
  - As **1,19-eicosadiene** elutes from the column, it enters the mass spectrometer.
  - In the MS, the molecules are ionized (typically by electron ionization) and fragmented.
  - The resulting mass spectrum, which shows the mass-to-charge ratio of the fragments, serves as a chemical fingerprint to confirm the structure of **1,19-eicosadiene**.<sup>[4]</sup> The retention time from the GC provides a measure of its volatility and can be used to calculate its Kovats Retention Index.<sup>[2]</sup>

## 2. Determination of Melting Point:

- Objective: To determine the temperature at which the solid **1,19-eicosadiene** transitions to a liquid.
- Instrumentation: A melting point apparatus or a Differential Scanning Calorimeter (DSC) can be used.
- Method (using Melting Point Apparatus):
  - A small, dry sample of crystalline **1,19-eicosadiene** is packed into a capillary tube.
  - The tube is placed in the heating block of the apparatus.
  - The sample is heated slowly, and the temperature range from the appearance of the first liquid drop to the complete melting of the solid is recorded as the melting point.

## Visualizations

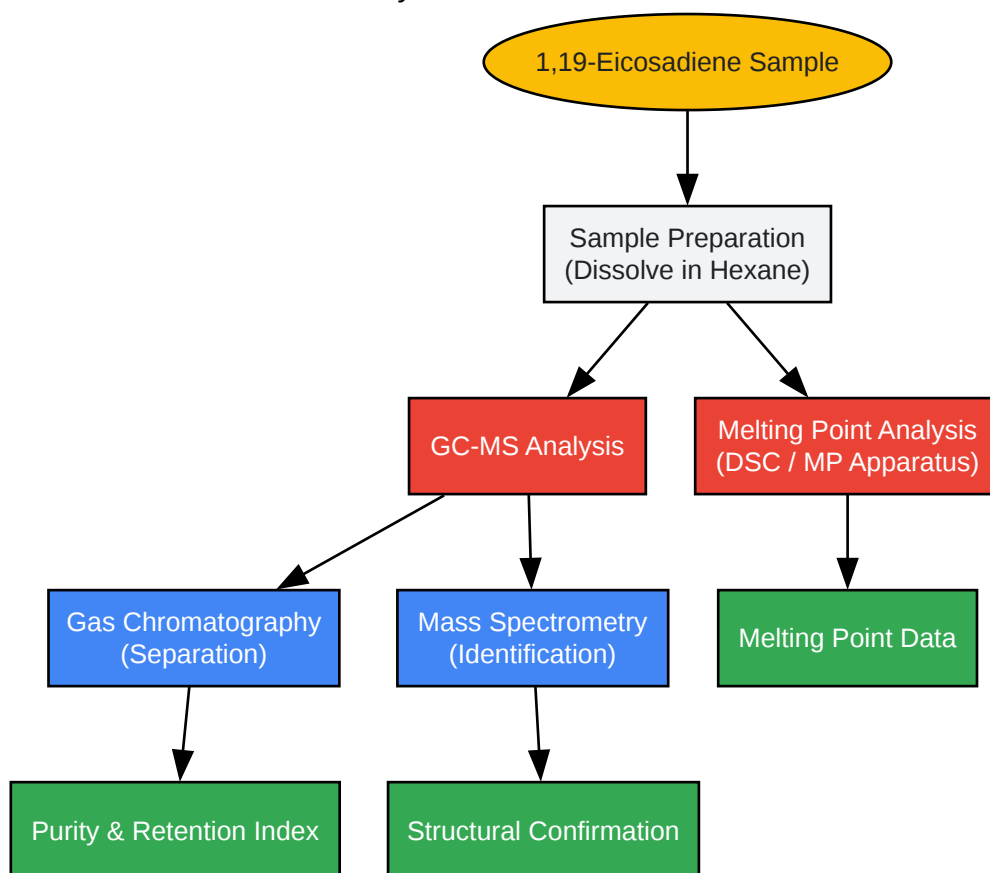
The following diagrams illustrate key conceptual and experimental workflows related to **1,19-eicosadiene**.



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Caption: Relationship between molecular structure and physical properties.

## Workflow for Physicochemical Characterization



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Caption: General experimental workflow for characterization.

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- To cite this document: BenchChem. [physical properties of 1,19-Eicosadiene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b081346#physical-properties-of-1-19-eicosadiene]

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